

# 1,3-Bis(bromomethyl)benzene molecular weight and formula

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## Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)benzene

Cat. No.: B165771

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## An In-depth Technical Guide on 1,3-Bis(bromomethyl)benzene

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides core technical data for **1,3-Bis(bromomethyl)benzene**.

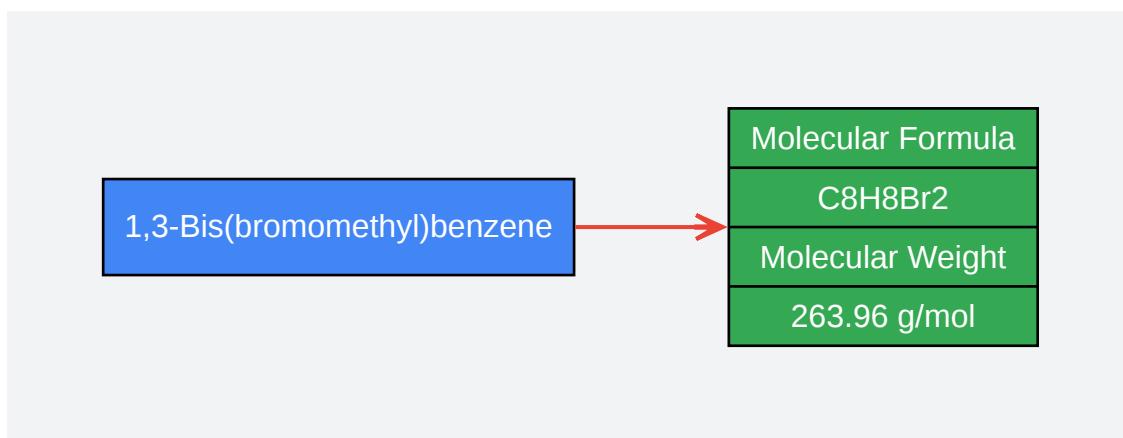
## Physicochemical Properties

**1,3-Bis(bromomethyl)benzene** is an aromatic compound with the chemical formula C8H8Br2. [1][2][3][4] Its molecular weight is approximately 263.96 g/mol .[3][4]

Parameter	Value	Source
Molecular Formula	C8H8Br2	[1][2][3][4]
Molecular Weight	263.957 g/mol	[1][2]
263.96 g/mol	[3][4]	

## Structural and Relational Information

The relationship between the compound's name and its fundamental properties can be visualized as follows:



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Fig. 1: Properties of **1,3-Bis(bromomethyl)benzene**

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## References

- 1. Benzene, 1,3-bis(bromomethyl)- [webbook.nist.gov]
- 2. Benzene, 1,3-bis(bromomethyl)- [webbook.nist.gov]
- 3. 1,3-bis(bromomethyl)benzene [stenutz.eu]
- 4. 1,3-Bis(bromomethyl)benzene | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [1,3-Bis(bromomethyl)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165771#1-3-bis-bromomethyl-benzene-molecular-weight-and-formula>

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